

A Technical Guide to the Physical Properties of 4-Butylbenzylamine

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Compound of Interest

Compound Name: 4-Butylbenzylamine

Cat. No.: B1334506

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This technical guide provides a detailed overview of the core physical properties of **4-Butylbenzylamine**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the available data, describes the standard experimental methodologies for their determination, and presents a logical workflow for these characterization processes.

Physical Property Data

The physical properties of **4-Butylbenzylamine** are critical for its handling, purification, and use in synthetic applications. The following table summarizes the available quantitative data for 4-n-butylbenzylamine and its isomer, 4-tert-butylbenzylamine, for comparative purposes.

Compound	CAS Number	Boiling Point	Density
4-n-Butylbenzylamine	57802-79-6	89°C to 91°C (at 1 mmHg)[1]	Data not available in provided search results
4-tert-Butylbenzylamine	39895-55-1	235-236°C (lit.)	0.927 g/mL at 25°C (lit.)[2]

Experimental Protocols

The determination of physical properties such as boiling point and density requires precise and standardized experimental procedures. The following sections detail the common methodologies employed for characterizing liquid amines.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **4-Butylbenzylamine**, which may decompose at their atmospheric boiling point, determination under reduced pressure (vacuum distillation) is the standard method.

Protocol: Boiling Point Determination by Vacuum Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump with a manometer to monitor the pressure accurately.
- **Sample Preparation:** The **4-Butylbenzylamine** sample is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Pressure Reduction:** The system is evacuated to the desired pressure (e.g., 1 mmHg as specified for 4-n-Butylbenzylamine[1]).
- **Heating:** The flask is gently heated using an oil bath or heating mantle.
- **Measurement:** The temperature is recorded when the liquid is boiling steadily and the condensate is consistently collecting in the receiving flask. This temperature is the boiling point at the recorded pressure. The boiling points of primary and secondary amines are influenced by their ability to form hydrogen bonds, leading to higher boiling points than non-polar compounds of similar molecular weight[3][4].

Density is a fundamental physical property defined as mass per unit volume. For liquids, a vibrating tube densitometer provides highly accurate and reproducible measurements.

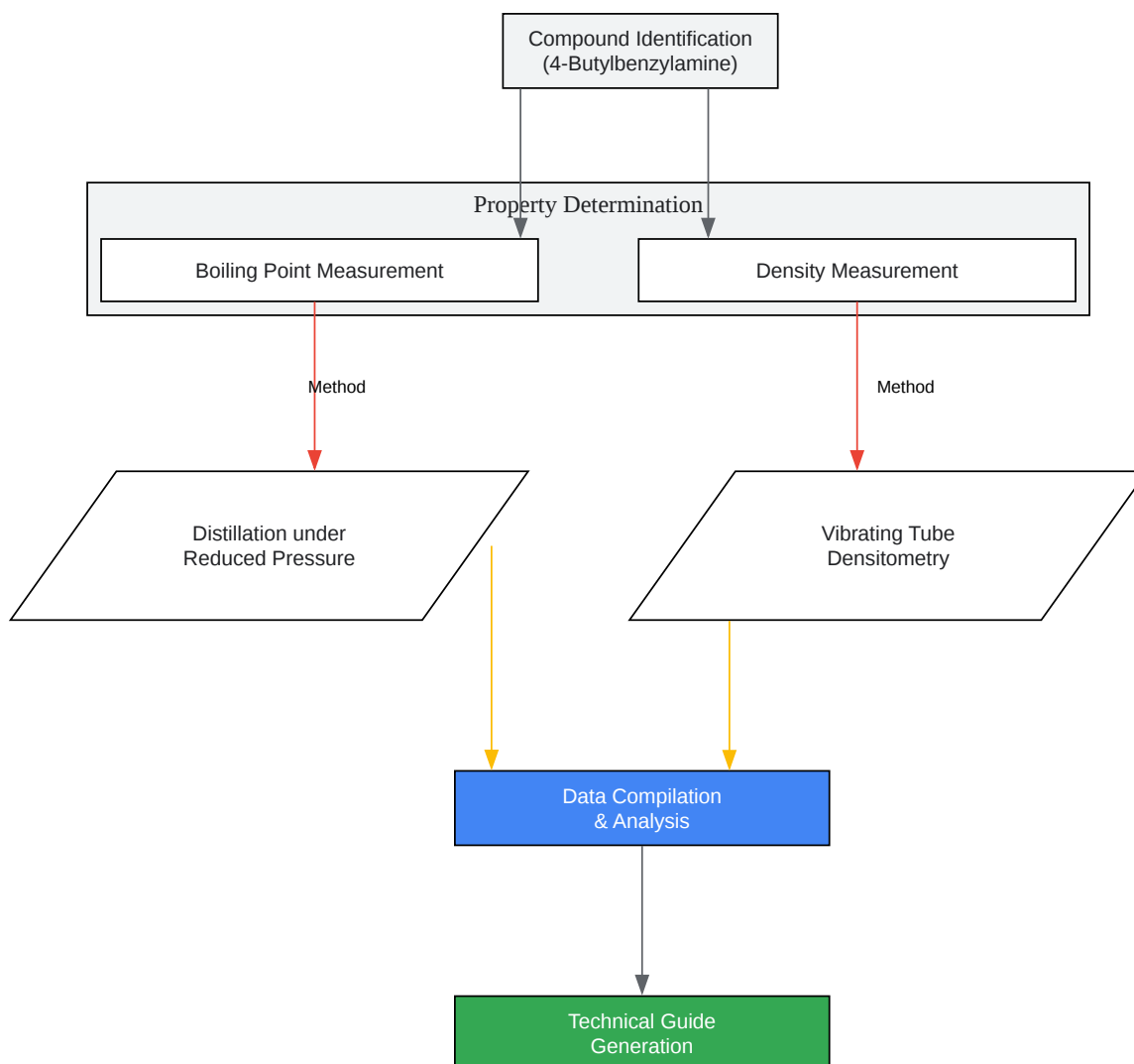
Protocol: Density Measurement using a Vibrating Tube Densitometer

- **Apparatus:** An oscillating U-tube densitometer (e.g., Anton Paar DMA series) is used.[5] This instrument measures the oscillation period of a U-shaped tube filled with the sample liquid.

- **Calibration:** The instrument is calibrated prior to measurement using two standards of precisely known density, typically dry air and deionized, degassed water.^[5]
- **Sample Injection:** A small, bubble-free aliquot of the **4-Butylbenzylamine** sample is injected into the measurement cell of the densitometer.
- **Temperature Equilibration:** The cell is thermostatically controlled to a specific temperature (e.g., 25°C) to ensure the sample reaches thermal equilibrium.
- **Measurement:** The instrument excites the U-tube and measures the resonant frequency of oscillation. This frequency is directly related to the density of the sample. The instrument's software automatically calculates and displays the density, often to several decimal places. The expanded uncertainty for this method is typically less than $\pm 0.7 \text{ kg}\cdot\text{m}^{-3}$.^[5]

Visualization of Workflow

The logical flow for the characterization of **4-Butylbenzylamine**'s physical properties is outlined in the diagram below. This workflow ensures a systematic approach from sample identification to final data reporting.



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